

# 1-Chloro-3-methoxypropane physical and chemical properties

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## Compound of Interest

Compound Name: 1-Chloro-3-methoxypropane

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An In-depth Technical Guide to **1-Chloro-3-methoxypropane**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Chloro-3-methoxypropane**, also known as 3-chloropropyl methyl ether, is a colorless, transparent liquid with the chemical formula  $C_4H_9ClO$ .<sup>[1]</sup> It is a specialized chemical compound that serves as a crucial intermediate in the synthesis of fine chemicals and pharmaceuticals.<sup>[1][2]</sup> Its bifunctional nature, containing both a chloro and a methoxy group, makes it a versatile reagent in various organic reactions, particularly in the formation of ether derivatives through nucleophilic substitution.<sup>[1][2]</sup> This compound is notably used as a precursor in the synthesis of 4-bromo-2-(3-methoxypropoxy)-anisole, a key intermediate for the antihypertensive drug Aliskiren.<sup>[1][3]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **1-chloro-3-methoxypropane** are summarized in the table below. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C4H9ClO	[1][4][5]
Molecular Weight	108.57 g/mol	[1][4][6]
CAS Number	36215-07-3	[1][4]
Appearance	Colorless to almost colorless clear liquid	[3][7]
Density	0.966 - 0.999 g/cm <sup>3</sup> at 20 °C	[1][6]
Melting Point	< -70 °C	[6][8]
Boiling Point	99 - 114 °C	[1][6][8]
Flash Point	18 - 28 °C	[1][6]
Refractive Index	1.399 - 1.41	[1][3]
Solubility	Soluble in organic solvents, slightly soluble in chloroform.	[1][2][3]
Vapor Pressure	25 hPa at 20 °C; 44 mmHg at 25°C	[3][6]
Purity	≥98.0% (GC) to ≥99.0% (GC)	[1]

## Reactivity and Applications

**1-Chloro-3-methoxypropane**'s reactivity is primarily centered around the chlorine atom, which can be displaced in nucleophilic substitution reactions.[2] This makes it a valuable building block for introducing the 3-methoxypropyl group into various molecules.[2]

Its primary application lies in the pharmaceutical industry as an intermediate for synthesizing active pharmaceutical ingredients like Aliskiren.[1] Beyond pharmaceuticals, it is used in the synthesis of various fine chemicals and can act as a solvent in some organic reactions.[1][2]

## Experimental Protocols

### Synthesis of 1-Chloro-3-methoxypropane

A common method for the synthesis of **1-chloro-3-methoxypropane** involves the reaction of 1,3-bromochloropropane with sodium methoxide in the presence of a phase transfer catalyst.  
[9]

Materials:

- 1,3-bromochloropropane
- Sodium methoxide
- Inert solvent (e.g., benzene)[9]
- Phase transfer catalyst (e.g., tetrabutylammonium bromide, benzyltrimethylammonium chloride)[9]
- Water

Procedure:

- In a reaction vessel, a dispersion of sodium methoxide in an inert solvent is prepared.[9]
- A phase transfer catalyst is added to 1,3-bromochloropropane.[9]
- The sodium methoxide dispersion is added dropwise to the 1,3-bromochloropropane solution while maintaining the reaction temperature between 20-110 °C.[9]
- After the addition is complete, the reaction mixture is maintained at a temperature of 50-80 °C to ensure the reaction goes to completion.[9]
- The resulting sodium bromide is removed by filtration.[9]
- The filter cake is washed with the inert solvent, and the organic layers are combined.[9]
- The combined organic phase is washed with water until the pH is between 5 and 7 to obtain the crude product.[9]
- The crude **1-chloro-3-methoxypropane** is then dried, filtered, and purified by rectification.  
[9]

## Spectroscopic Analysis

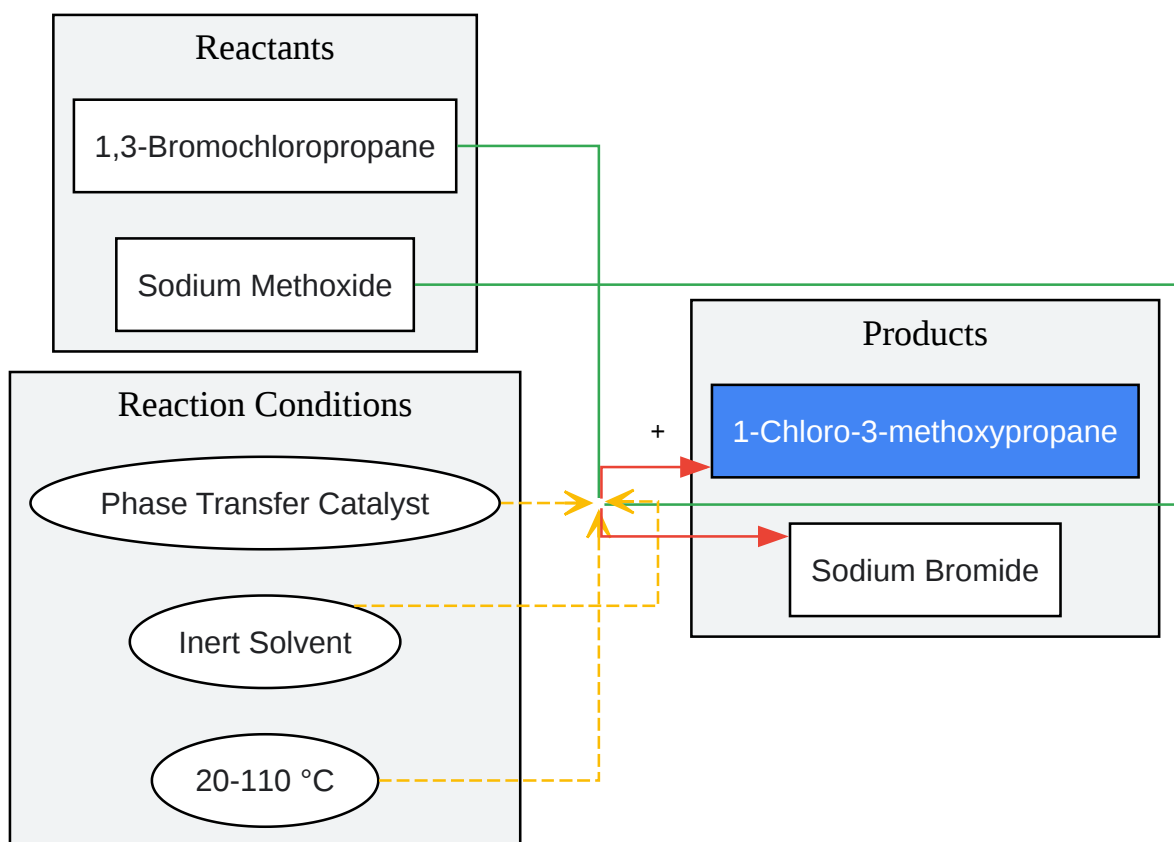
The structural confirmation of **1-chloro-3-methoxypropane** is typically achieved through various spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Spectral data is available and can be used to confirm the proton environment in the molecule.[\[4\]](#)
  - $^{13}\text{C}$  NMR: Provides information about the carbon skeleton of the compound.[\[4\]](#)
- Mass Spectrometry (MS): GC-MS data is available, showing a top peak at  $m/z$  45.[\[4\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available for the identification of functional groups.[\[4\]](#)

## Safety Information

**1-Chloro-3-methoxypropane** is a flammable liquid and vapor.[\[4\]](#)[\[7\]](#) It can cause skin and serious eye irritation.[\[4\]](#)[\[7\]](#) It is important to handle this chemical in a well-ventilated area and to keep it away from sources of ignition.[\[3\]](#)[\[7\]](#) Personal protective equipment, including safety glasses and gloves, should be worn when handling this compound.

## Synthesis Pathway Diagram



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Caption: Synthesis of **1-Chloro-3-methoxypropane**.

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